

Application Notes and Protocols for Studying PUMA BH3 Protein-Protein Interactions

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Compound of Interest		
Compound Name:	PUMA BH3	
Cat. No.:	B15582536	Get Quote

Audience: Researchers, scientists, and drug development professionals.

Introduction: The p53 Upregulated Modulator of Apoptosis (PUMA), also known as Bcl-2 Binding Component 3 (BBC3), is a critical pro-apoptotic protein belonging to the BH3-only subclass of the Bcl-2 family.[1] PUMA's function is primarily mediated through its Bcl-2 homology 3 (BH3) domain, which allows it to interact with and antagonize anti-apoptotic Bcl-2 family members, thereby triggering the intrinsic apoptosis pathway.[2][3] It is a key mediator of apoptosis in response to a wide array of cellular stresses, including DNA damage and growth factor withdrawal, in both p53-dependent and independent manners.[4][5] Understanding the specifics of **PUMA BH3** interactions is crucial for cancer research and the development of targeted therapeutics. These notes provide an overview of the PUMA signaling pathway and detailed protocols for key methods used to study its protein-protein interactions.

PUMA-Mediated Apoptotic Signaling Pathway

PUMA acts as a crucial sensor for apoptotic stimuli, transducing death signals to the mitochondria.[2] Upon activation by transcription factors like p53 or FOXO3a, PUMA expression is upregulated.[6] The PUMA protein then binds to anti-apoptotic Bcl-2 family members (e.g., Bcl-2, Bcl-xL, Mcl-1) via its BH3 domain. This interaction neutralizes their inhibitory effect on the pro-apoptotic effector proteins BAX and BAK.[2] Freed from inhibition, BAX and BAK can oligomerize on the outer mitochondrial membrane, leading to mitochondrial outer membrane permeabilization (MOMP), the release of cytochrome c, and subsequent

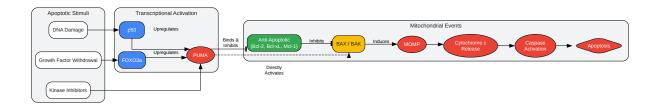




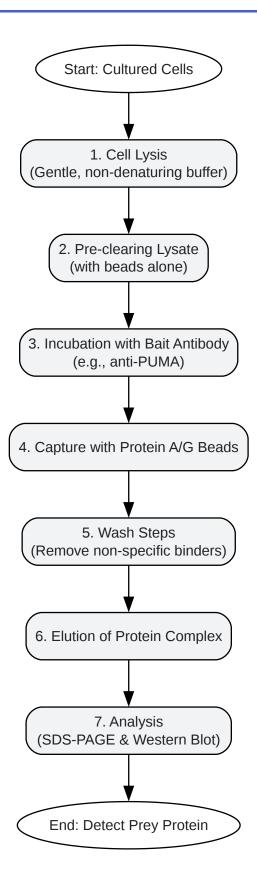


caspase activation, culminating in apoptosis.[3][4] Some evidence also suggests PUMA can directly activate BAX and BAK.[2][7]

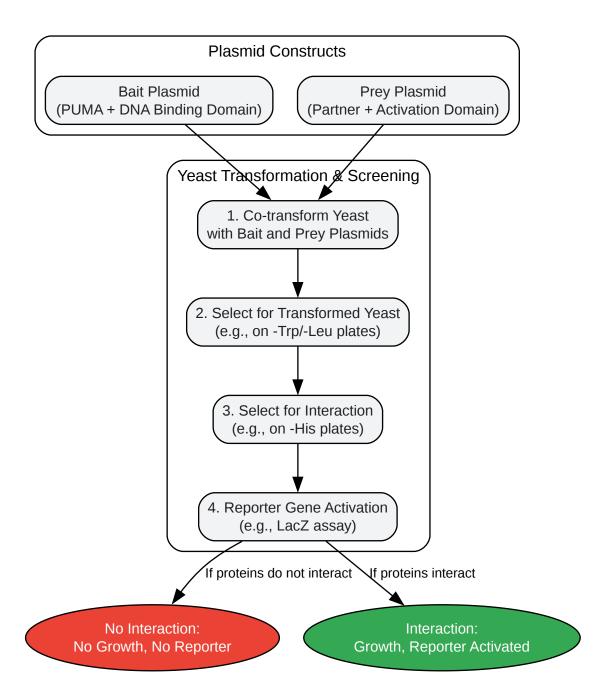




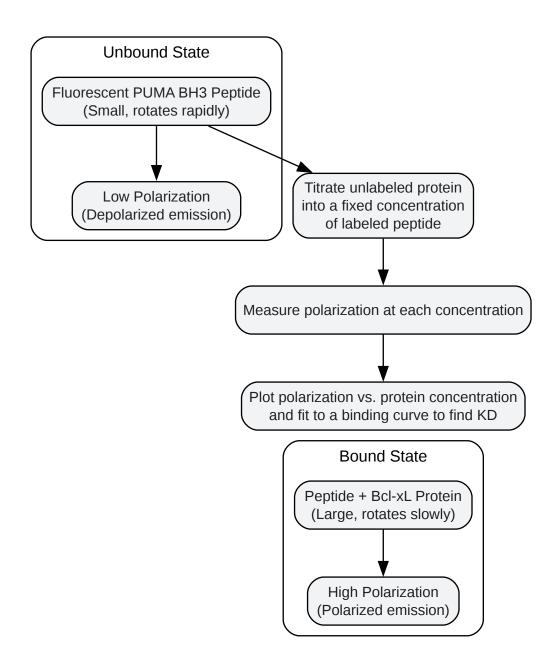




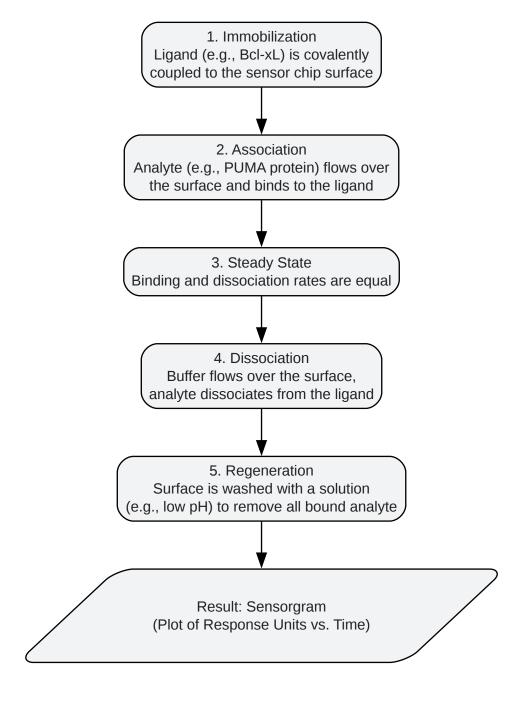












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